

2'-Bromo-4'-fluoroacetophenone boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Bromo-4'-fluoroacetophenone

Cat. No.: B118180

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An In-depth Technical Guide to the Physicochemical Properties of 2'-Bromo-4'-fluoroacetophenone

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for their effective application in synthesis and process development. This guide focuses on **2'-Bromo-4'-fluoroacetophenone**, a versatile building block in medicinal chemistry, providing key data, experimental protocols, and safety information.[1]

Physicochemical and Safety Data

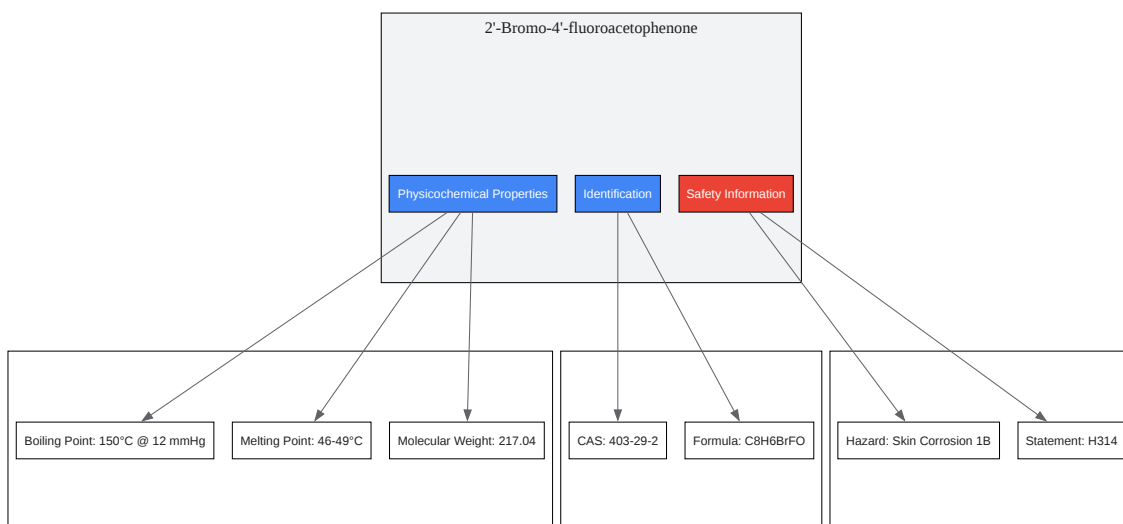
2'-Bromo-4'-fluoroacetophenone is an organohalogen and aromatic ketone compound.[1] At room temperature, it exists as a beige to light grey-green crystalline powder or flakes.[1][2] Its chemical structure, featuring both a bromine and a fluorine atom, imparts unique reactivity, making it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals. The bromine atom acts as an effective leaving group in nucleophilic substitution reactions, while the highly electronegative fluorine atom influences the electron distribution within the aromatic ring.

A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source
Boiling Point	150 °C / 302 °F @ 12 mmHg	[3][4][5]
Melting Point	46 - 49 °C / 114.8 - 120.2 °F	[3][4]
Molecular Formula	C ₈ H ₆ BrFO	[1][4]
Molecular Weight	217.04 g/mol	[4][5]
CAS Number	403-29-2	[1][3]
Flash Point	> 110 °C / > 230 °F (closed cup)	[3][4]
Appearance	Beige to light grey-green crystalline powder or flakes	[1][2]
Solubility	Soluble in methanol; sparingly soluble in water	[1]
Hazard Class	Skin Corrosion/Irritation, Category 1B	[3][4]
Signal Word	Danger	[3][4]
Hazard Statement	H314: Causes severe skin burns and eye damage	[3][4]

Logical Relationship of Compound Properties

The following diagram illustrates the key informational categories associated with **2'-Bromo-4'-fluoroacetophenone**.



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Caption: Key properties of **2'-Bromo-4'-fluoroacetophenone**.

Experimental Protocol: Boiling Point Determination

The boiling point of an organic compound is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6] For **2'-Bromo-4'-fluoroacetophenone**, which is a solid at room temperature, a common and effective method for boiling point determination is the Thiele tube method.[6][7] This technique is advantageous as it requires only a small amount of the sample.[7]

Materials:

- **2'-Bromo-4'-fluoroacetophenone** sample
- Thiele tube

- High-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Small fusion tube (e.g., Bell cap tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or other heat source
- Safety goggles, lab coat, and chemical-resistant gloves

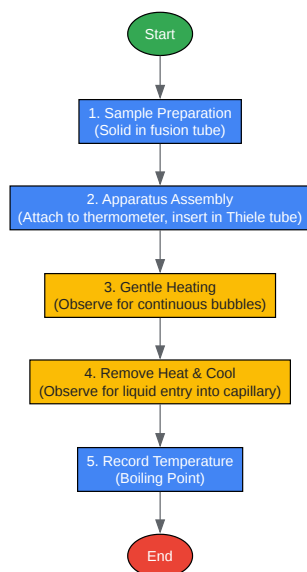
Procedure:

- Sample Preparation: Place a small amount of solid **2'-Bromo-4'-fluoroacetophenone** into the fusion tube, enough to form a liquid column of about 1-2 cm upon melting.
- Capillary Tube Insertion: Take a capillary tube that has been sealed at one end and place it into the fusion tube with the open end submerged in the sample.[\[6\]](#)[\[8\]](#)
- Apparatus Assembly: Attach the fusion tube to a thermometer using a small rubber band or wire.[\[7\]](#) Ensure the sample in the fusion tube is level with the thermometer bulb to record the temperature accurately.[\[6\]](#)
- Thiele Tube Setup: Insert the thermometer and the attached sample tube into the Thiele tube, which should be filled with a high-boiling point oil to a level above the side-arm junction.[\[7\]](#)
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner.[\[7\]](#) The design of the tube facilitates uniform heating of the oil via convection.
- Observation: As the temperature rises, the solid sample will melt. Continue heating and observe the capillary tube. Air trapped inside will expand and slowly bubble out. When the boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)[\[7\]](#)

- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. [7] The stream of bubbles will slow down and stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[7]
- **Data Recording:** Record this temperature. It is also crucial to record the ambient barometric pressure, as the boiling point is pressure-dependent.[9] The reported boiling point of 150 °C is at a reduced pressure of 12 mmHg.[3][4]

Experimental Workflow Diagram

The following diagram outlines the workflow for the determination of the boiling point using the Thiele tube method.



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Caption: Workflow for boiling point determination.

Safety and Handling Precautions

2'-Bromo-4'-fluoroacetophenone is classified as a corrosive material that causes severe skin burns and eye damage.[3] Therefore, stringent safety measures are required during handling.

- Personal Protective Equipment (PPE): Always wear safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[4]
- Engineering Controls: All handling should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[3]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[3]
- Storage: Keep the container tightly closed in a dry, refrigerated, and designated corrosives area.[3] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[3]

This guide provides essential technical information for professionals working with **2'-Bromo-4'-fluoroacetophenone**. Adherence to the detailed protocols and safety precautions is critical for accurate results and safe laboratory operations.

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- To cite this document: BenchChem. [2'-Bromo-4'-fluoroacetophenone boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118180#2-bromo-4-fluoroacetophenone-boiling-point>]

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